

Ethionamide Sulfoxide: A Technical Guide to Target Identification and Validation

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Compound of Interest

Compound Name: *Ethionamide Sulfoxide*

Cat. No.: *B601108*

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Introduction

Ethionamide (ETH), a critical second-line anti-tubercular drug, is a prodrug that requires bioactivation within *Mycobacterium tuberculosis* to exert its therapeutic effect. The primary active metabolite, **ethionamide sulfoxide** (ESO), is generated through the action of the monooxygenase EthA.^{[1][2]} This metabolite ultimately leads to the inhibition of mycolic acid synthesis, a crucial component of the mycobacterial cell wall.^{[3][4]} This in-depth technical guide details the core aspects of **ethionamide sulfoxide**'s target identification and validation, providing structured data, detailed experimental protocols, and visual representations of the key molecular pathways.

I. Molecular Target Identification

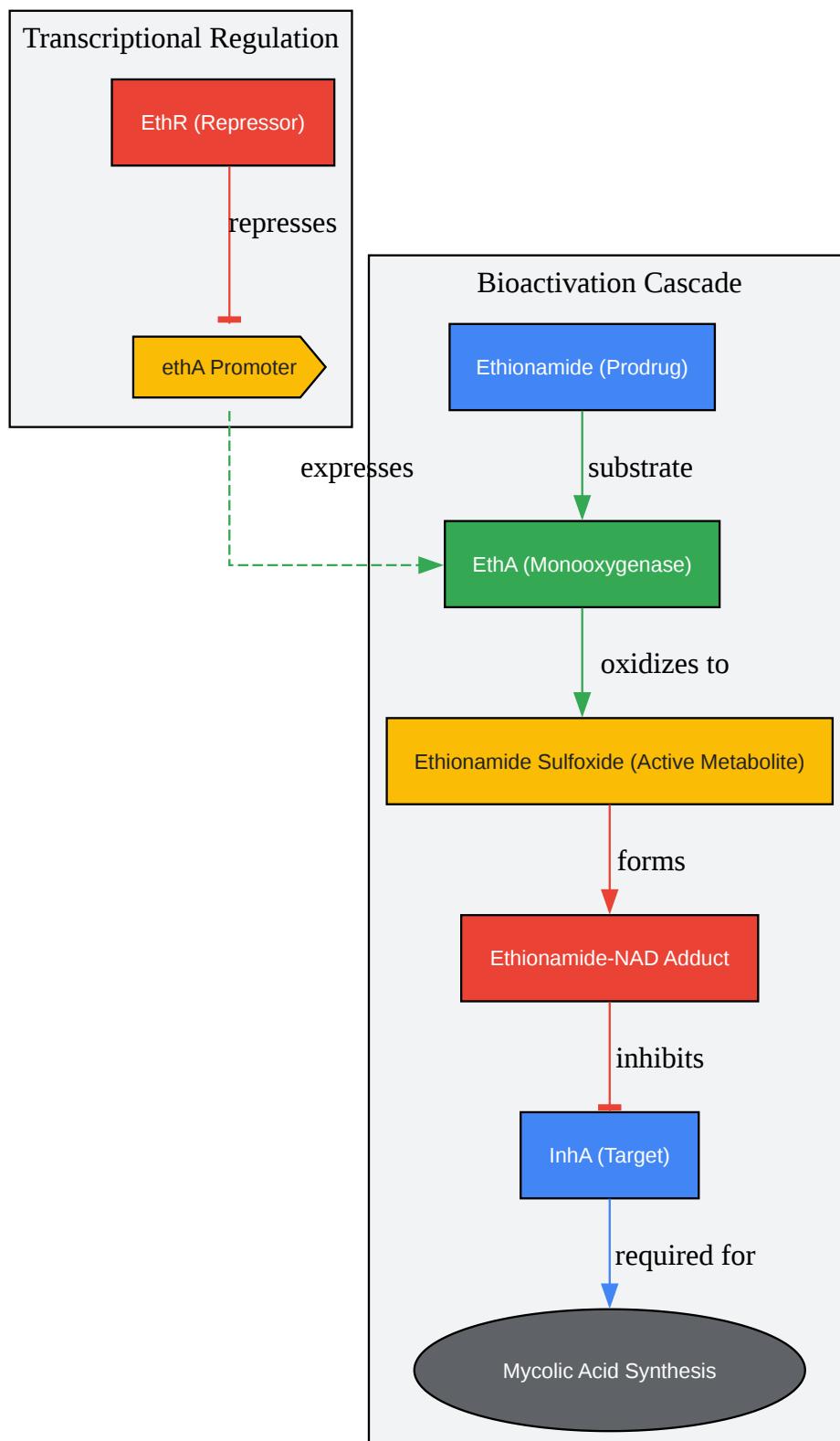
The definitive molecular target of activated ethionamide, in the form of an ethionamide-NAD adduct, is the enoyl-acyl carrier protein reductase, InhA.^{[3][4][5]} InhA is a key enzyme in the fatty acid synthase-II (FAS-II) pathway, which is responsible for the synthesis of the long-chain mycolic acids that are essential for the integrity of the mycobacterial cell wall.^[5] Inhibition of InhA disrupts this pathway, leading to cell death.^[3]

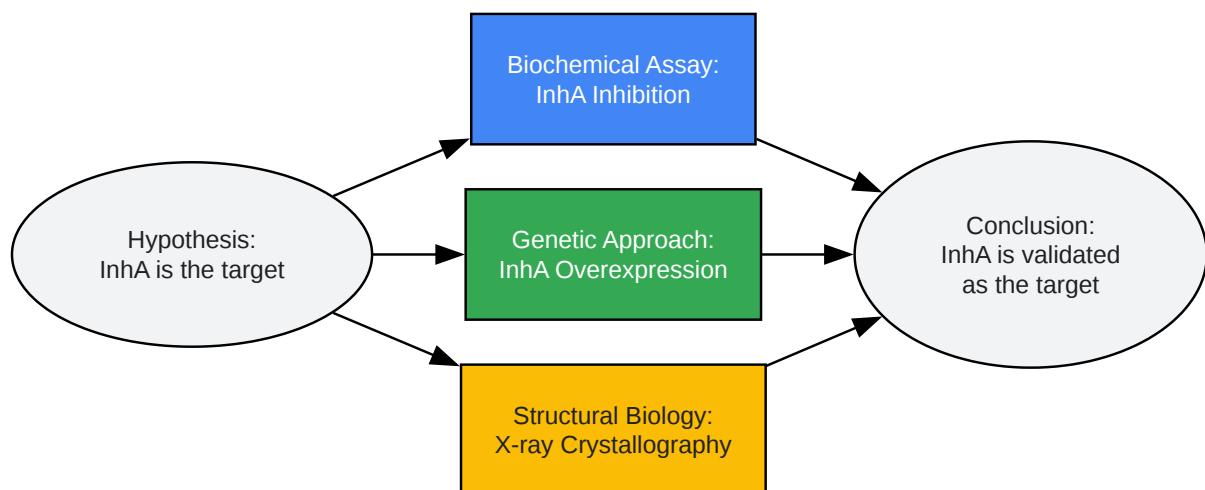
II. The Ethionamide Activation Pathway

The bioactivation of ethionamide is a critical prerequisite for its antimycobacterial activity. This process is primarily regulated by a genetic locus comprising the ethA and ethR genes.

Signaling Pathway of Ethionamide Activation and Regulation

The activation of ethionamide begins with its oxidation by the FAD-containing monooxygenase EthA, converting it to **ethionamide sulfoxide**.^{[1][6]} The expression of ethA is negatively regulated by the transcriptional repressor EthR, which binds to the ethA-ethR intergenic region.^{[2][7]} Inhibition of EthR can, therefore, boost the activation of ethionamide and enhance its efficacy.^{[8][9]}





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References

- 1. pnas.org [pnas.org]
- 2. IC50 - Wikipedia en.wikipedia.org
- 3. researchgate.net [researchgate.net]
- 4. What is the mechanism of Ethionamide? synapse.patsnap.com
- 5. Molecular Determinants of Ethionamide Resistance in Clinical Isolates of *Mycobacterium tuberculosis* - PubMed pubmed.ncbi.nlm.nih.gov
- 6. researchgate.net [researchgate.net]
- 7. dovepress.com [dovepress.com]
- 8. researchgate.net [researchgate.net]
- 9. Synthetic EthR inhibitors boost antituberculous activity of ethionamide - PubMed pubmed.ncbi.nlm.nih.gov

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